

5,6-Dichloropyrimidine-2,4-diol molecular structure and weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5,6-Dichloropyrimidine-2,4-diol

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An In-depth Technical Guide to **5,6-Dichloropyrimidine-2,4-diol**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the molecular structure, properties, and potential research avenues for **5,6-Dichloropyrimidine-2,4-diol**, a halogenated derivative of uracil. Due to its structural similarity to biologically important pyrimidines, this compound presents an interesting subject for further investigation in medicinal chemistry and drug discovery.

Molecular Structure and Properties

5,6-Dichloropyrimidine-2,4-diol, also known as 5,6-dichlorouracil, is a pyrimidine derivative where the hydrogen atoms at positions 5 and 6 of the uracil ring are substituted by chlorine atoms. This substitution significantly influences the molecule's electronic properties and potential biological activity.

Quantitative Data Summary

Property	Value	Source/Method
Molecular Formula	C ₄ H ₂ Cl ₂ N ₂ O ₂	Deduced from related compounds
Molecular Weight	180.98 g/mol	Calculated
IUPAC Name	5,6-dichloro-1H-pyrimidine-2,4-dione	Nomenclature convention
Synonyms	5,6-dichlorouracil	Common name

Note: As of the latest search, a specific entry for **5,6-Dichloropyrimidine-2,4-diol** was not found in major chemical databases. The provided data is deduced from the structures of related compounds such as 5-chlorouracil and 6-chlorouracil, which have a molecular formula of C₄H₃ClN₂O₂ and a molecular weight of 146.53 g/mol .[\[1\]](#)[\[2\]](#)

Experimental Protocols

While specific experimental protocols for the synthesis of **5,6-Dichloropyrimidine-2,4-diol** are not readily available in the searched literature, a plausible synthetic route can be extrapolated from methods used for similar chlorinated pyrimidines.

General Synthesis Approach: Direct Chlorination of Uracil

A common method for the halogenation of pyrimidines is direct reaction with a chlorinating agent.

Materials:

- Uracil
- Chlorinating agent (e.g., N-chlorosuccinimide (NCS), chlorine gas in a suitable solvent)
- An appropriate solvent (e.g., acetic acid, chloroform)
- Reaction vessel equipped with a stirrer and temperature control

Procedure:

- Dissolve uracil in a suitable solvent within the reaction vessel.
- Slowly add the chlorinating agent to the solution while maintaining a specific temperature. The stoichiometry of the chlorinating agent will need to be carefully controlled to achieve dichlorination.
- Allow the reaction to proceed for a set period with continuous stirring.
- Monitor the reaction progress using techniques such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- Upon completion, quench the reaction and isolate the crude product.
- Purify the product using standard techniques like recrystallization or column chromatography.

This is a generalized protocol and would require optimization for the specific synthesis of **5,6-Dichloropyrimidine-2,4-diol**. For a related synthesis of 6-chlorouracil, 2,4,6-trichloropyrimidine is hydrolyzed with sodium hydroxide.[3]

Biological Activity and Signaling Pathways

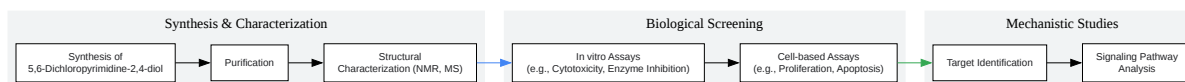
The specific biological activities and associated signaling pathways of **5,6-Dichloropyrimidine-2,4-diol** are not extensively documented in the available literature. However, based on the activities of structurally related compounds, several potential areas of investigation can be proposed.

Derivatives of dichloropyrimidine have been shown to exhibit a range of biological effects, including the inhibition of nitric oxide production, which suggests potential anti-inflammatory properties.[4] Furthermore, fluorinated uracil analogs are well-known anticancer agents that function by inhibiting thymidylate synthase, a critical enzyme in DNA synthesis.[5] The presence of two chlorine atoms on the uracil ring of **5,6-Dichloropyrimidine-2,4-diol** may confer unique biological properties worthy of exploration.

Visualizations

Logical Workflow for Investigating **5,6-Dichloropyrimidine-2,4-diol**

The following diagram outlines a logical workflow for the comprehensive investigation of **5,6-Dichloropyrimidine-2,4-diol**, from synthesis to biological evaluation.



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Caption: A logical workflow for the synthesis, characterization, and biological evaluation of novel compounds.

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- To cite this document: BenchChem. [5,6-Dichloropyrimidine-2,4-diol molecular structure and weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8815063#5-6-dichloropyrimidine-2-4-diol-molecular-structure-and-weight]

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